

3-Chloroalanine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Chloroalanine

Cat. No.: B1265362

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Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **3-Chloroalanine** (CAS: 2731-73-9), a non-proteinogenic amino acid utilized in various research and development applications. This document consolidates available safety data to offer clear, actionable guidance for laboratory personnel. It outlines potential hazards, recommended personal protective equipment (PPE), first aid procedures, and protocols for storage, handling, and disposal. The information herein is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Hazard Identification and Classification

3-Chloro-L-alanine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with irritation to the skin and eyes.^[1] While comprehensive toxicological data is not fully available, the existing classifications warrant careful handling and adherence to safety protocols.

GHS Classification:^[1]

- Skin Irritation: Category 2^[1]

- Eye Irritation: Category 2A[[1](#)]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[[1](#)]

Signal Word: Warning[[1](#)]

Hazard Statements:[[1](#)]

- H315: Causes skin irritation.[[1](#)]
- H319: Causes serious eye irritation.[[1](#)]
- H335: May cause respiratory irritation.[[1](#)]

Precautionary Statements:[[1](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)]
- P264: Wash skin thoroughly after handling.[[1](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[[1](#)]
- P337+P313: If eye irritation persists: Get medical advice/attention.[[1](#)]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 3-Chloro-L-alanine is provided in the table below. This information is essential for safe handling and storage.

Property	Value	Reference
CAS Number	2731-73-9	[2]
Molecular Formula	C ₃ H ₆ CINO ₂	
Molecular Weight	123.54 g/mol	
Appearance	White to off-white solid/powder	[2]
Melting Point	156-157 °C	[2]
Boiling Point	243.6 °C at 760 mmHg	[2]
Flash Point	101.1 °C	[2]
Solubility	Slightly soluble in DMSO and water.	[2]
Storage Temperature	Store at 0°C	

Toxicological Information

Quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for oral, dermal, and inhalation routes, are not available in the reviewed literature. Similarly, specific data on carcinogenicity, mutagenicity, and reproductive toxicity are not listed. Due to the lack of comprehensive data, it is prudent to handle **3-Chloroalanine** with a high degree of caution, assuming it may be harmful if swallowed, inhaled, or absorbed through the skin.

Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of **3-Chloroalanine**.

Engineering Controls

- Work should be conducted in a well-ventilated area.[\[2\]](#)
- A chemical fume hood is recommended for procedures that may generate dust or aerosols.
[\[3\]](#)
[\[4\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure. The following PPE is mandatory when handling **3-Chloroalanine**:

PPE Component	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and airborne particles causing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and irritation.
Body Protection	A fully buttoned laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH/MSHA-approved respirator should be used if engineering controls are insufficient to maintain airborne concentrations below exposure limits or if irritation is experienced.	Prevents respiratory tract irritation from dust or aerosols.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.^[4]
- Do not eat, drink, or smoke in laboratory areas.^[4]

Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry place.

- Store away from incompatible materials such as strong oxidizing agents.[3][4]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Inhalation

- Remove the individual to fresh air immediately.[2]
- If breathing is difficult, administer oxygen.[2]
- If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[2]
- Seek immediate medical attention.

Skin Contact

- Immediately remove all contaminated clothing.[2]
- Flush the affected skin with plenty of soap and water for at least 15 minutes.[2]
- If skin irritation occurs, seek medical attention.

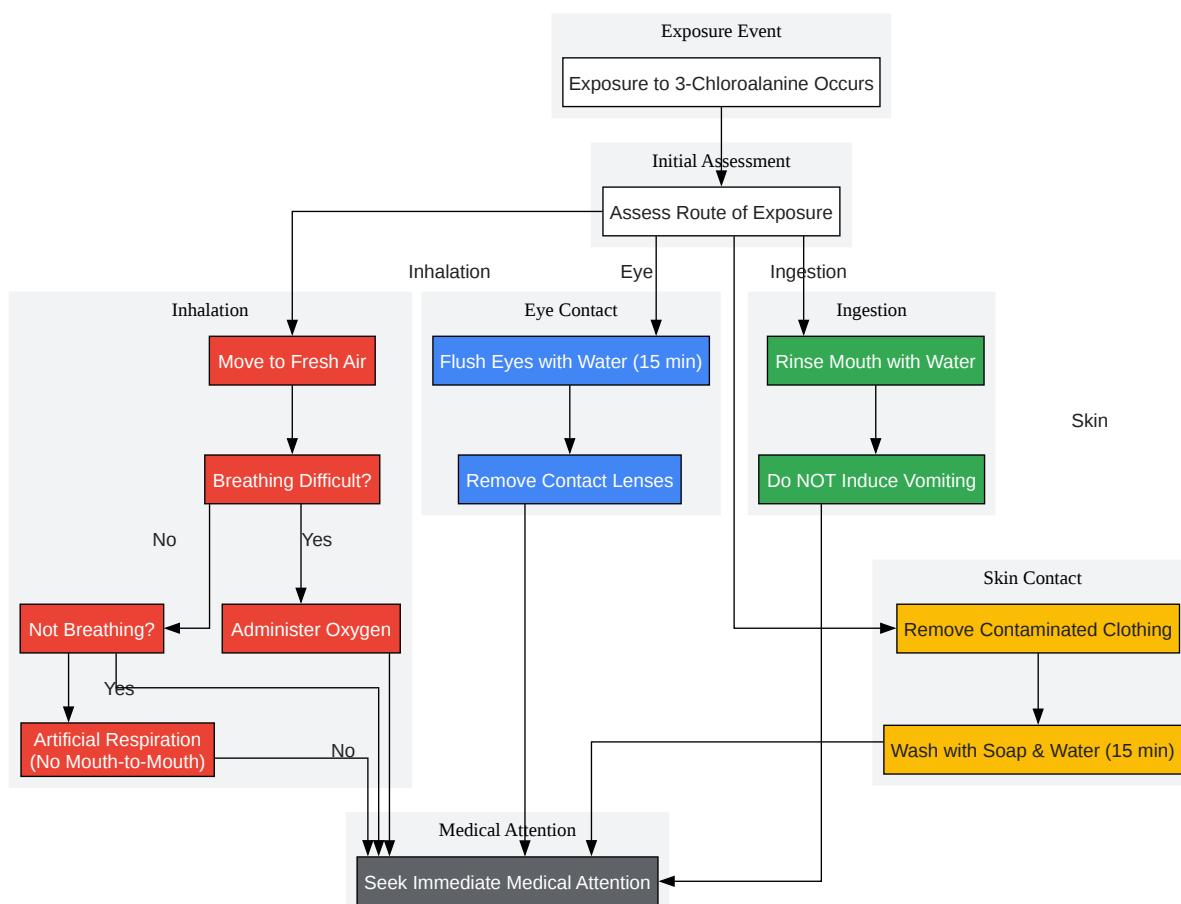
Eye Contact

- Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Remove contact lenses, if present and easy to do. Continue rinsing.
- Seek immediate medical attention.

Ingestion

- Do NOT induce vomiting.
- Rinse the mouth with water.

- Never give anything by mouth to an unconscious person.
- Seek immediate medical attention.



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Caption: First aid workflow for **3-Chloroalanine** exposure.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Thermal decomposition may produce hazardous gases, including carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride gas.[\[3\]](#)[\[4\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions:
 - Evacuate personnel to a safe area.
 - Ensure adequate ventilation.
 - Wear appropriate personal protective equipment (as outlined in Section 4.2).
 - Avoid dust formation.
- Environmental Precautions:
 - Prevent the substance from entering drains, surface water, or groundwater.
- Methods for Cleaning Up:
 - For small spills, carefully sweep or vacuum up the material and place it into a suitable, labeled disposal container.
 - Avoid raising dust.

- Clean the spill area thoroughly with soap and water.

Disposal Considerations

All waste disposal practices must comply with federal, state, and local regulations.

- Product Disposal: Unused or waste **3-Chloroalanine** should be disposed of as chemical waste. This may involve sending it to a licensed chemical destruction facility.
- Contaminated Packaging: Empty containers should be triple-rinsed with an appropriate solvent and disposed of in accordance with institutional guidelines. Do not reuse empty containers.

Conclusion

3-Chloroalanine presents moderate hazards, primarily as a skin, eye, and respiratory irritant. While comprehensive toxicological data is limited, a conservative and cautious approach to handling is essential. Strict adherence to the engineering controls, personal protective equipment guidelines, and handling protocols outlined in this guide will significantly mitigate the risks associated with its use in a research and development setting. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet before working with this compound.

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